

An In-depth Technical Guide to the Safety and Handling of Nopinone

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Compound of Interest

Compound Name: Nopinone

Cat. No.: B1589484

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Nopinone, a bicyclic monoterpene, is a versatile chiral building block in organic synthesis, particularly in the development of novel therapeutic agents and natural products. As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety precautions are paramount to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the known safety data for **nopinone**, details experimental protocols for hazard assessment, and outlines best practices for its handling and storage.

Physicochemical and Hazard Properties

A summary of the key physicochemical properties and known hazard classifications for **nopinone** is provided below. This information is crucial for understanding its behavior and potential risks.

Table 1: Physicochemical Properties of **Nopinone**

Property	Value	Reference(s)
Chemical Name	6,6-Dimethylbicyclo[3.1.1]heptan-2-one	[1][2]
Synonyms	(1R)-(+)-Nopinone, β -Pinone	[1][3]
CAS Number	38651-65-9	[2]
Molecular Formula	C ₉ H ₁₄ O	[2]
Molecular Weight	138.21 g/mol	[1][2]
Appearance	Colorless liquid	[2]
Boiling Point	209 °C	[2][4]
Melting Point	-1 °C	[5]
Density	0.981 g/mL at 25 °C	[2][4]
Flash Point	75 °C (167 °F) - closed cup	[4][6]
Storage Temperature	2-8 °C	[2][4]

Table 2: Hazard Identification

Hazard	GHS Classification	Precautionary Statement(s)	Reference(s)
Flammability	Combustible liquid (Category 4)	H227: Combustible liquid	[7] [8]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	H315: Causes skin irritation	[7]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	H319: Causes serious eye irritation	[7]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	H335: May cause respiratory irritation	[7]

Personal Protective Equipment (PPE)

Proper selection and use of personal protective equipment are essential to minimize exposure to **nopinone**. The following recommendations are based on the known hazards.

Table 3: Recommended Personal Protective Equipment for **Nopinone**

Protection Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved safety goggles.	[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Impervious clothing to prevent skin contact.	[7]
Respiratory Protection	Use in a well-ventilated area. If risk assessment indicates, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	[7]

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

- Handling:
 - Avoid contact with skin and eyes.[9]
 - Avoid inhalation of vapor or mist.[7]
 - Keep away from sources of ignition - No smoking.[7][8]
 - Take measures to prevent the build-up of electrostatic charge.[7]
 - Handle in accordance with good industrial hygiene and safety practices.[7]
- Storage:

- Store in a cool, well-ventilated place.[8]
- Keep container tightly closed.[7]
- Store at the recommended temperature of 2-8°C.[2][4]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

Table 4: First Aid Measures for **Nopinone** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[7]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[7]

- Fire Fighting Measures:
 - Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media.
 - Wear self-contained breathing apparatus for firefighting if necessary.[7]

- Vapors are heavier than air and may spread along floors, forming explosive mixtures with air on intense heating.
- Accidental Release Measures:
 - Remove all sources of ignition.[\[7\]](#)
 - Wear respiratory protection.[\[7\]](#)
 - Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[7\]](#)
 - Contain spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place in a suitable container for disposal.[\[7\]](#)

Toxicological Information

The toxicological properties of **nopinone** have not been thoroughly investigated. The available information is limited, and therefore, a cautious approach should be adopted.

Acute Toxicity:

- Oral, Dermal, and Inhalation LD50/LC50: No data available.

Local Effects:

- Causes skin and serious eye irritation.[\[7\]](#)
- May cause respiratory irritation.[\[7\]](#)

Carcinogenicity:

- No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

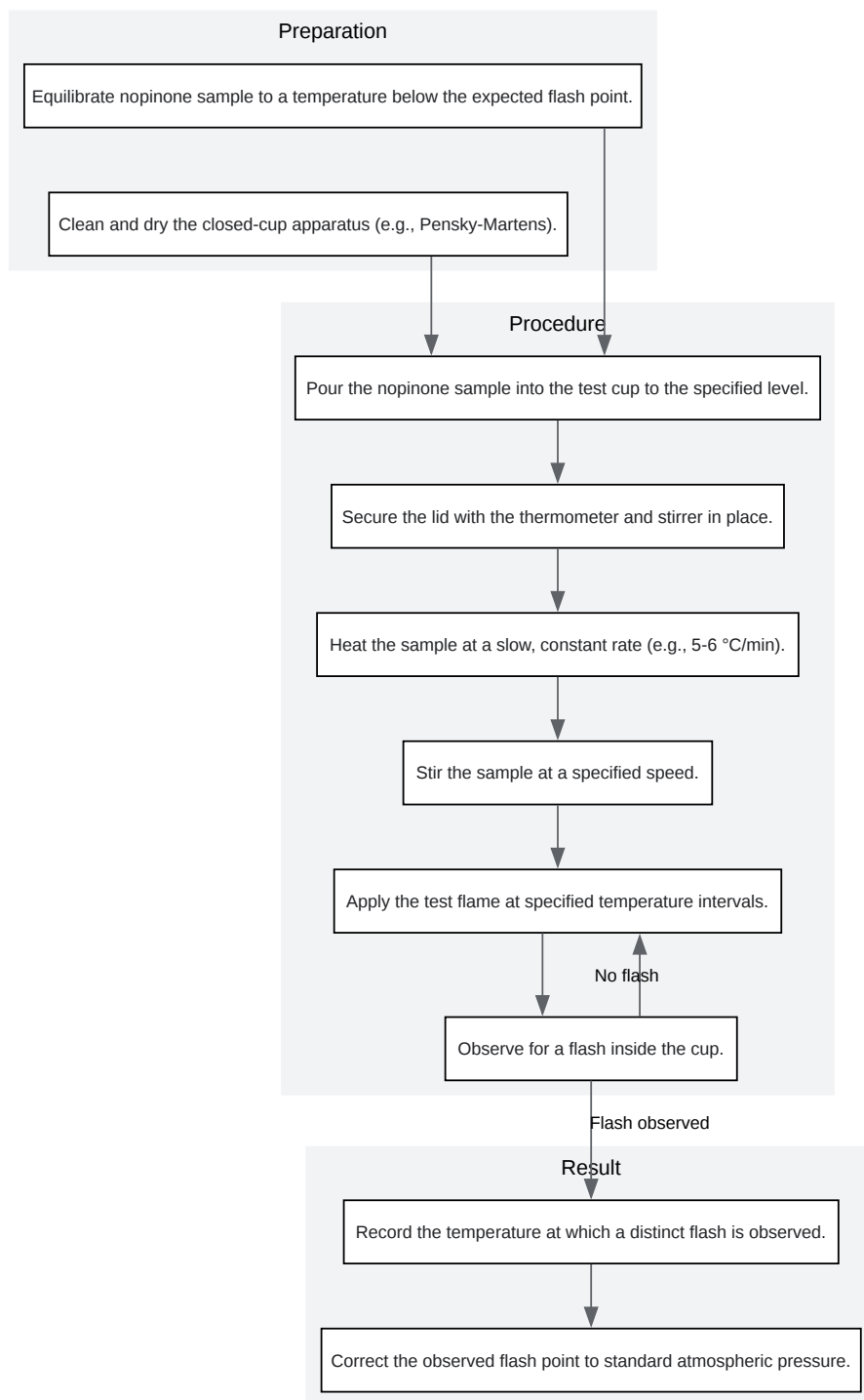
Experimental Protocols for Safety Assessment

Due to the limited toxicological data for **nopinone**, the following are detailed methodologies for key experiments that would be conducted to assess its safety profile.

Flash Point Determination (Closed-Cup Method)

This protocol outlines the general procedure for determining the flash point of a combustible liquid like **nopinone**.

Experimental Workflow: Flash Point Determination

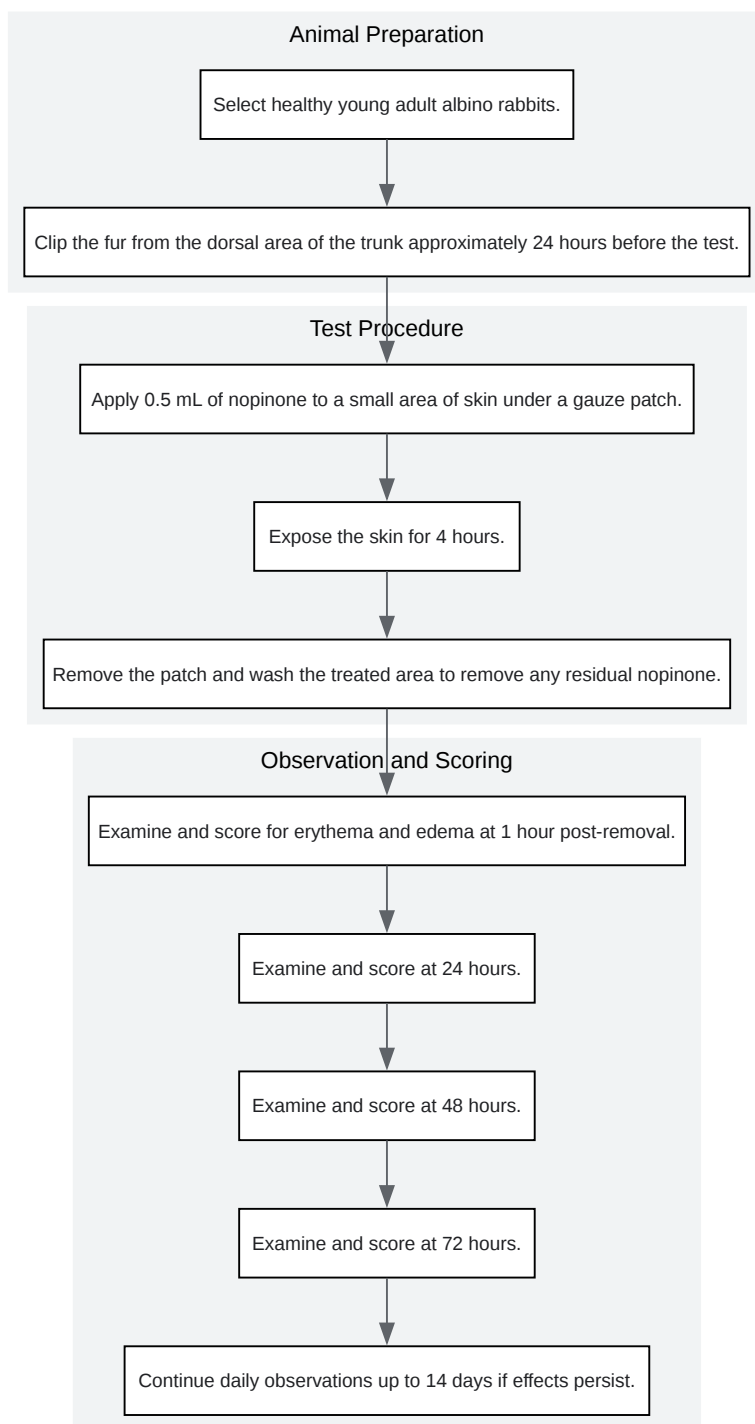
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Caption: Workflow for determining the flash point of **nopinone** using a closed-cup method.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This protocol describes the in vivo method for assessing the potential of a substance to cause skin irritation.

Experimental Workflow: Acute Dermal Irritation (OECD 404)

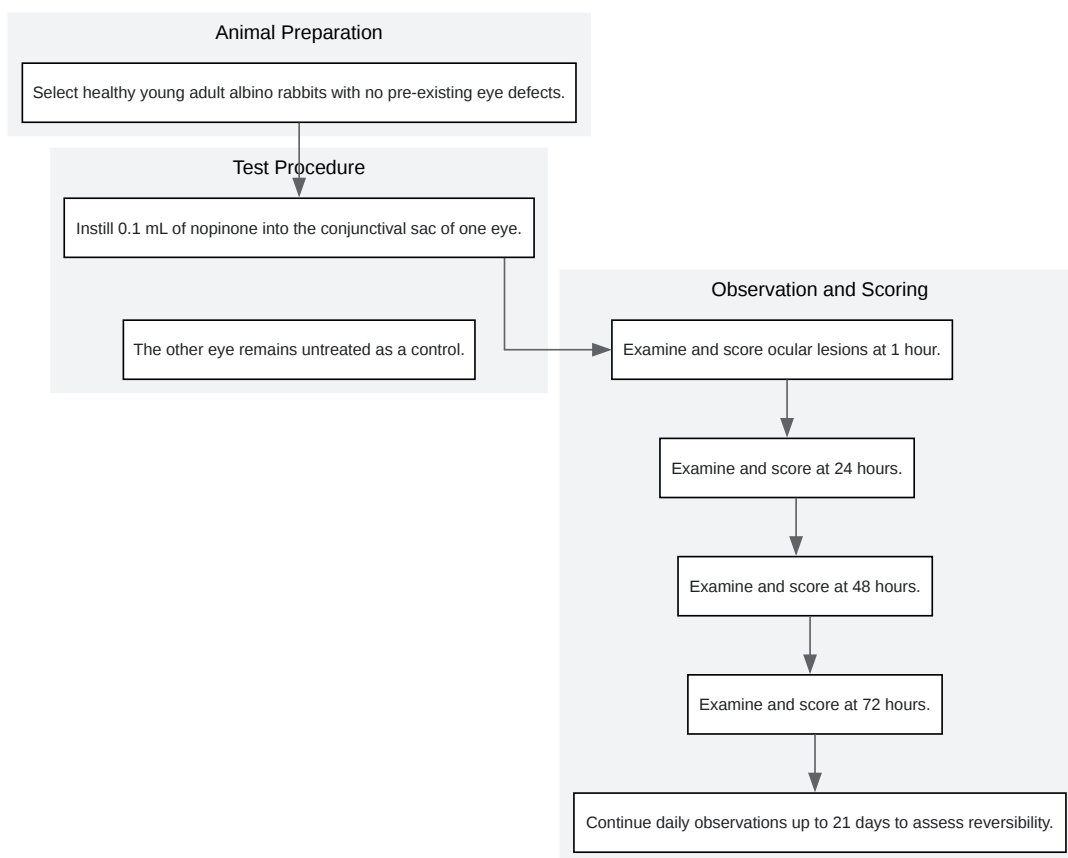
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Caption: Workflow for assessing acute dermal irritation of **nopinone** following OECD Guideline 404.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This protocol details the in vivo method for determining the potential of a substance to cause eye irritation.

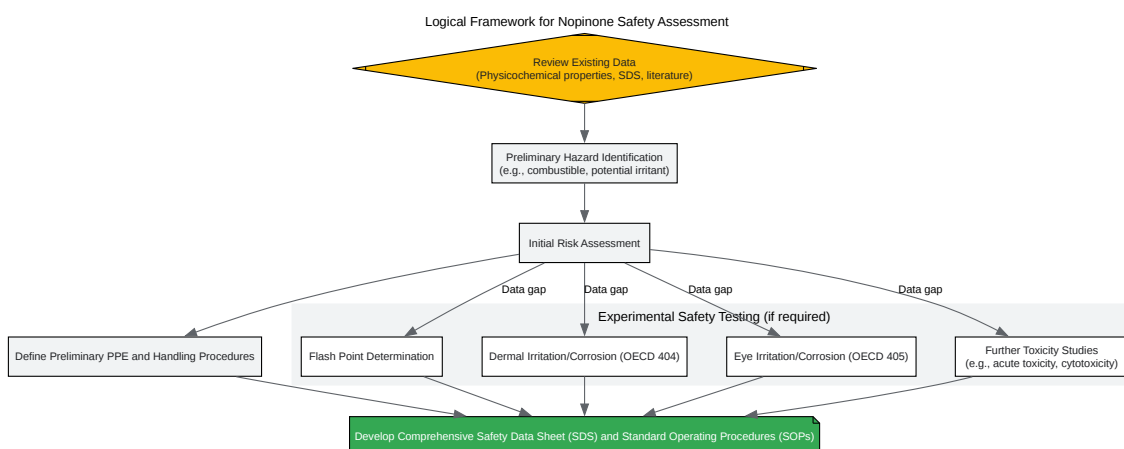
Experimental Workflow: Acute Eye Irritation (OECD 405)

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Caption: Workflow for assessing acute eye irritation of **nopinone** following OECD Guideline 405.

Logical Framework for Safety Assessment

The overall safety assessment of a chemical like **nopinone** follows a logical progression, starting with existing data and proceeding to experimental testing if necessary.



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Caption: Logical workflow for the comprehensive safety assessment of **nopinone**.

Stability and Reactivity

- Reactivity: Forms explosive mixtures with air on intense heating.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.[7]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, carbon oxides may be formed.[7]

Ecological Information

There is no data available on the ecotoxicity, persistence, and degradability of **nopinone**. Therefore, release into the environment should be avoided.

Disposal Considerations

Dispose of **nopinone** and its container in accordance with local, regional, national, and international regulations. Do not allow the product to enter drains.[7]

This guide provides a framework for the safe handling and use of **nopinone** in a research and development setting. It is imperative that all users of this chemical familiarize themselves with this information and their institution's specific safety protocols.

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